

Technical Support Center: 6-Bromo-5-chloro-1-indanone

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Compound of Interest

Compound Name: 6-Bromo-5-chloro-1-indanone

Cat. No.: B578300

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This technical support guide provides essential information on the stability and storage of **6-Bromo-5-chloro-1-indanone**, addressing common issues researchers, scientists, and drug development professionals may encounter. The information is compiled from safety data sheets of structurally similar compounds and general chemical handling principles.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **6-Bromo-5-chloro-1-indanone**?

A1: While specific data for **6-Bromo-5-chloro-1-indanone** is limited, based on structurally related compounds such as 6-Bromo-1-indanone and 5-Chloro-1-indanone, the recommended storage conditions are in a cool, dry, and well-ventilated area.^{[1][2][3]} The container should be kept tightly closed to prevent moisture and air exposure.^{[1][2][3]} Some sources also recommend storing under an inert gas.^[1]

Q2: Is **6-Bromo-5-chloro-1-indanone** sensitive to light?

A2: Halogenated organic compounds can be light-sensitive. For a similar compound, 5-Chloro-1-indanone, protection from direct sunlight is advised.^[3] Therefore, it is best practice to store **6-Bromo-5-chloro-1-indanone** in an opaque or amber container to minimize light exposure.

Q3: What is the expected shelf-life of **6-Bromo-5-chloro-1-indanone**?

A3: The shelf-life of **6-Bromo-5-chloro-1-indanone** is not definitively established in the available literature. However, when stored under the recommended conditions (cool, dry, dark, and tightly sealed), the compound is expected to be stable. For long-term storage, re-testing of purity is recommended.

Q4: What are the known incompatibilities for this compound?

A4: Based on data for similar indanones, **6-Bromo-5-chloro-1-indanone** may be incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.^[3] Contact with these substances should be avoided to prevent vigorous reactions or degradation of the compound.

Troubleshooting Guide

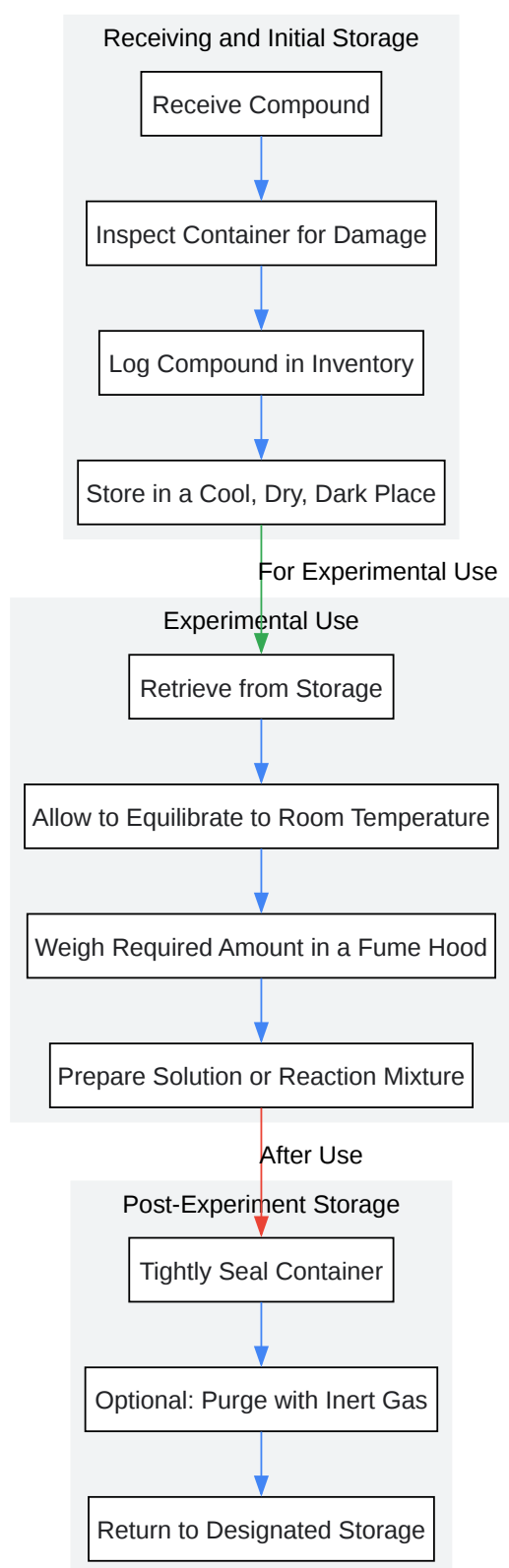
Problem	Possible Cause	Recommended Solution
Discoloration of the solid (e.g., turning yellow or brown)	Exposure to air, light, or impurities.	Store the compound in a tightly sealed, opaque container under an inert atmosphere (e.g., argon or nitrogen). If discoloration is observed, verify the purity of the compound using an appropriate analytical method (e.g., HPLC, NMR) before use.
Poor solubility or presence of particulates after dissolving	The compound may have degraded or absorbed moisture.	Ensure the solvent is anhydrous. If the issue persists, the compound may need to be repurified (e.g., by recrystallization). Always use a fresh, properly stored supply for critical experiments.
Inconsistent experimental results	Potential degradation of the starting material.	Always use a fresh sample or a sample that has been stored under the recommended conditions. It is good practice to confirm the identity and purity of the compound before conducting experiments, especially if it has been in storage for an extended period.
Formation of unexpected byproducts in a reaction	The compound may have degraded, or it may be reacting with incompatible substances in the reaction mixture.	Review all reagents and solvents for incompatibilities. ^[3] Ensure the 6-Bromo-5-chloro-1-indanone is pure and has been stored correctly.

Storage and Handling Summary

Parameter	Recommendation	Source
Temperature	Cool place	[1] [3]
Atmosphere	Dry, well-ventilated area. Under inert gas is also recommended.	[1] [2] [3]
Container	Tightly closed, opaque or amber container.	[1] [2] [3]
Avoid	Heat, direct sunlight, moisture, and incompatible materials (strong oxidizing agents, acids, bases, and reducing agents).	[2] [3]

Experimental Workflow: Handling and Storage

The following diagram outlines a standard workflow for handling and storing **6-Bromo-5-chloro-1-indanone** in a laboratory setting.



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Caption: Workflow for handling and storing **6-Bromo-5-chloro-1-indanone**.

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